

# Technical Support Center: Mitigating Antimony Poisoning on Hydrotreating Catalyst Performance

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Compound of Interest		
Compound Name:	Antimony(3+) phosphate	
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering antimony (Sb) poisoning of hydrotreating catalysts. The information is presented in a practical question-and-answer format to directly address common issues faced during experimental work.

## **Troubleshooting Guide**

Q1: My hydrotreating catalyst is showing a rapid decline in hydrodesulfurization (HDS) and hydrodenitrogenation (HDN) activity. Could this be due to antimony poisoning?

A1: A rapid and unexpected decrease in catalyst activity is a primary indicator of poisoning. Antimony, even at low concentrations, can act as a severe poison to hydrotreating catalysts.[1] It is known to attack the active sites of CoMo and NiMo catalysts, leading to a significant loss in performance.[1] To confirm antimony as the culprit, it is crucial to analyze the feedstock and the spent catalyst for its presence.

Q2: I've detected antimony on my spent catalyst. What is the expected impact on catalyst performance?

A2: The impact of antimony on catalyst performance is significant. As a general guideline, a concentration of less than or equal to 1.0 wt% of antimony on the catalyst can lead to an



approximate 50% reduction in the relative volumetric activity (RVA) for both HDS and HDN in non-severe applications.[1] In high-severity operations, such as ultra-low sulfur diesel (ULSD) production, even lower concentrations of antimony can cause a severe decline in catalytic activity.[1]

Q3: My reactor is experiencing a significant pressure drop increase along with the loss of catalyst activity. Is this related to antimony poisoning?

A3: Yes, an increased pressure drop can be an indirect consequence of antimony contamination. Antimony is often associated with fine particulate matter, such as catalyst fines from upstream fluid catalytic cracking (FCC) units where antimony is used as a nickel passivator.[1] These fines can accumulate in the catalyst bed, leading to blockages and an increased pressure drop.[1]

## **Frequently Asked Questions (FAQs)**

Q4: What is the primary mechanism of antimony poisoning on hydrotreating catalysts?

A4: Antimony poisoning is understood to occur through a direct chemical interaction with the active components of the catalyst. It is believed that antimony attacks and deactivates the active CoMo and NiMo sulfide sites, which are responsible for the HDS and HDN reactions.[1] Furthermore, by analogy with its behavior in FCC catalysts, antimony is expected to coat the nickel and cobalt promoter metals, rendering them ineffective.[1] This effectively blocks the active sites and inhibits the catalytic cycle.

Q5: What are the common sources of antimony contamination in hydrotreating feedstocks?

A5: A primary source of antimony in hydrotreating feedstocks is its use as a nickel passivating agent in upstream Fluid Catalytic Cracking (FCC) units.[1] Antimony can be carried over with FCC products that are subsequently fed to the hydrotreater. Other potential sources, though less common, could include the processing of certain crude oils or the introduction of contaminated slop oils.

Q6: How can I mitigate antimony poisoning of my hydrotreating catalyst?

A6: Mitigating antimony poisoning typically involves a multi-pronged approach focused on preventing the poison from reaching the active catalyst and managing its effects if it does.



- Feedstock Management: The most effective strategy is to prevent antimony from entering
  the hydrotreating unit. This can involve careful selection and analysis of feedstocks and
  segregation of streams known to contain antimony.
- Guard Beds: Installing a guard bed upstream of the main hydrotreating reactor is a common and effective mitigation strategy.[1] Guard beds are designed to trap particulates and can be loaded with catalysts that have a high capacity for adsorbing poisons like antimony, thus protecting the primary catalyst bed.[2][3]
- Catalyst Selection: When antimony contamination is anticipated, selecting a catalyst with a higher tolerance to poisoning or a tailored pore structure that is less susceptible to plugging by fines can be beneficial.

Q7: Is it possible to regenerate a hydrotreating catalyst that has been poisoned by antimony?

A7: The regeneration of catalysts poisoned by metallic elements like antimony is generally challenging. Conventional regeneration processes, which primarily focus on burning off coke deposits, are not effective in removing metallic poisons. While some specialized regeneration techniques involving chemical treatment exist, their effectiveness for antimony removal from hydrotreating catalysts is not well-documented in publicly available literature. Therefore, preventing poisoning is the most critical aspect.

## **Data Presentation**

Table 1: Impact of Antimony Concentration on Hydrotreating Catalyst Activity

Antimony Concentration on Catalyst (wt%)	Approximate Reduction in HDS/HDN Relative Volumetric Activity (RVA)	Severity of Operation
≤ 1.0	~50%	Non-severe
Lower than 1.0	Severe Reduction	High-severity (e.g., ULSD)

Data sourced from industry experience.[1]

## **Experimental Protocols**



#### Protocol 1: Analysis of Antimony on Spent Hydrotreating Catalyst

This protocol outlines a general procedure for determining the concentration of antimony on a spent hydrotreating catalyst.

- Sample Preparation:
  - Carefully unload a representative sample of the spent catalyst from the reactor.
  - Grind the catalyst to a fine powder in an inert atmosphere to ensure homogeneity.
- Digestion:
  - Accurately weigh a portion of the powdered catalyst.
  - Digest the sample using a suitable acid mixture (e.g., aqua regia) in a microwave digestion system. This process dissolves the catalyst matrix and brings the antimony into solution.
- Analysis:
  - Analyze the resulting solution for antimony concentration using Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS). These techniques provide accurate quantitative measurements of elemental composition.
- Calculation:
  - Calculate the weight percentage of antimony on the catalyst based on the initial weight of the catalyst sample and the measured antimony concentration in the digested solution.

Protocol 2: Laboratory Evaluation of Antimony Poisoning

This protocol describes a method for simulating and evaluating the effect of antimony poisoning on a hydrotreating catalyst in a laboratory setting.

- Catalyst Loading:
  - Load a known amount of fresh hydrotreating catalyst into a laboratory-scale fixed-bed reactor.



#### · Catalyst Sulfidation:

 Sulfide the catalyst according to standard procedures using a suitable sulfiding agent (e.g., dimethyl disulfide in a hydrocarbon solvent) to activate it.

#### · Baseline Activity Test:

- Process a clean (antimony-free) feedstock under typical hydrotreating conditions (temperature, pressure, LHSV, H2/oil ratio).
- Analyze the product for sulfur and nitrogen content to establish the baseline HDS and HDN activity of the fresh catalyst.

#### • Introduction of Antimony:

- Prepare a feedstock containing a known concentration of an oil-soluble antimony compound (e.g., antimony naphthenate).
- Introduce the antimony-containing feedstock into the reactor under the same process conditions.

#### · Performance Monitoring:

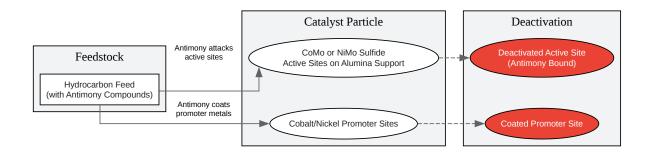
 Periodically sample and analyze the product to monitor the decline in HDS and HDN activity over time.

#### Data Analysis:

 Plot the catalyst activity (e.g., % sulfur or nitrogen removal) as a function of time on stream to quantify the deactivation rate caused by antimony poisoning.

## **Visualizations**

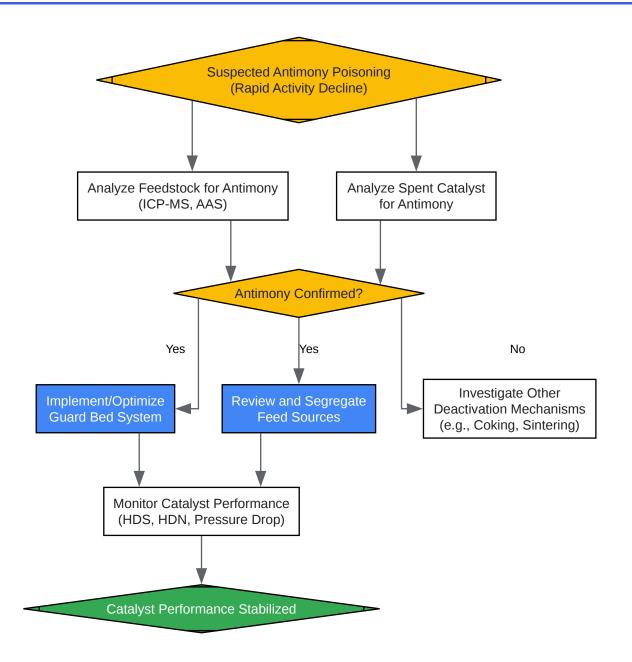




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Caption: Mechanism of antimony poisoning on a hydrotreating catalyst.





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Caption: Troubleshooting workflow for mitigating antimony poisoning.

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### References



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